# Comparative Guide: C NMR Analysis of 2-Methoxybenzaldehyde Oxime

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *2-Methoxybenzaldehyde oxime* |
| *CAS No.:* | *29577-53-5* |
| *Cat. No.:* | *B1587964* |

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## Executive Summary

**2-Methoxybenzaldehyde oxime** is a critical intermediate in the synthesis of heterocycles (e.g., benzisoxazoles) and a ligand in coordination chemistry.[1] Its structural validation relies heavily on

C NMR spectroscopy, specifically to distinguish it from its precursor (2-methoxybenzaldehyde) and its regioisomers (e.g., 4-methoxybenzaldehyde oxime).[1]

This guide provides a comparative analysis of the

C NMR spectral signatures of **2-methoxybenzaldehyde oxime**. Unlike standard spectral lists, this document focuses on differential diagnosis—using chemical shift (

) variations to validate conversion, purity, and isomeric identity (

).

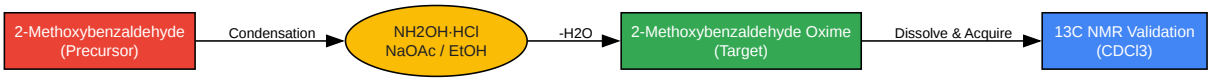
## Structural Context & Synthesis Pathway

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To understand the spectral data, one must first understand the magnetic environment changes induced by the synthesis.[1] The transformation from an aldehyde to an oxime alters the hybridization and electronegativity at the benzylic position.[1]

## Synthesis Workflow (Graphviz)

The following diagram outlines the synthesis and the critical decision points for NMR sampling.




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Figure 1: Synthetic pathway converting the carbonyl functionality to the oxime, highlighting the critical validation step.

# Comparative Spectral Analysis

## Reaction Monitoring: Precursor vs. Product

The most definitive proof of reaction success is the upfield shift of the benzylic carbon.[1][2] The carbonyl carbon (

) in aldehydes is highly deshielded (>185 ppm).[1][2] Upon conversion to the oxime (

), this resonance shifts significantly upfield due to the reduced anisotropy and different electronegativity of nitrogen compared to oxygen.[1]

Table 1: Chemical Shift Comparison (Aldehyde vs. Oxime in

)

| Carbon Position | 2-Methoxybenzaldehyde ( , ppm) | 2-Methoxybenzaldehyde Oxime ( , ppm) | (Shift) | Diagnostic Value |
|---|---|---|---|---|
| C-Formyl / C-Iminyl | 189.7 | 146.5 - 150.2 | ~ -40 ppm | Primary Indicator |
| C-2 (Aromatic C-OMe) | 161.5 | 157.5 | -4.0 ppm | Secondary Indicator |
| C-OMe (Methoxy) | 55.6 | 55.9 | +0.3 ppm | Negligible |
| C-Aromatic (General) | 110 - 136 | 111 - 132 | Various | Structural Confirmation |

> *Technical Insight: The disappearance of the peak at ~190 ppm and the appearance of a new signal in the 146-150 ppm range is the "Go/No-Go" criterion for this synthesis.[1] If the 190 ppm peak persists, the reaction is incomplete.[1]*

## Regioisomer Distinction: Ortho vs. Para

In drug development, ensuring regio-purity is vital.[1][2] **2-Methoxybenzaldehyde oxime** (Ortho) can be distinguished from 4-Methoxybenzaldehyde oxime (Para) by the splitting pattern and chemical shift of the substituted aromatic carbons.[1][2]

Table 2: Ortho (2-OMe) vs. Para (4-OMe) Comparison

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| Feature | 2-Methoxybenzaldehyde Oxime (Ortho) | 4-Methoxybenzaldehyde Oxime (Para) | Mechanistic Reason |
|---|---|---|---|
| C-Iminyl ( ) | ~146.5 ppm | ~149.8 ppm | Steric twist in ortho-isomer reduces conjugation. |
| C-OMe (Aromatic) | C2 (~157 ppm) | C4 (~161 ppm) | Resonance effects are stronger in para position.[1][2] |
| Symmetry | No equivalent carbons | C2/C6 and C3/C5 are equivalent | Para isomer has a C2 axis of symmetry; Ortho does not.[1][2] |
| # of Ar-C Signals | 6 distinct signals | 4 distinct signals | Symmetry reduces peak count in Para isomer.[1][2] |

## Isomeric Resolution: vs. Isomers

Oximes exist as geometric isomers:

(anti) and

(syn).[1][2] The

-isomer is thermodynamically favored for benzaldehyde oximes due to steric repulsion between the phenyl ring and the hydroxyl group in the

-form.[1]

- -Isomer (Anti): The -OH group is anti to the phenyl ring.[1][2]
- -Isomer (Syn): The -OH group is syn to the phenyl ring.[1][2]

Diagnostic

C Shifts:

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- Carbon: The

  -isomer typically resonates upfield (lower ppm) relative to the

  -isomer by 4–6 ppm due to steric compression (gamma-gauche effect).[1][2]

- Experimental Observation: In a crude reaction mixture, you may observe a major peak at ~147 ppm (

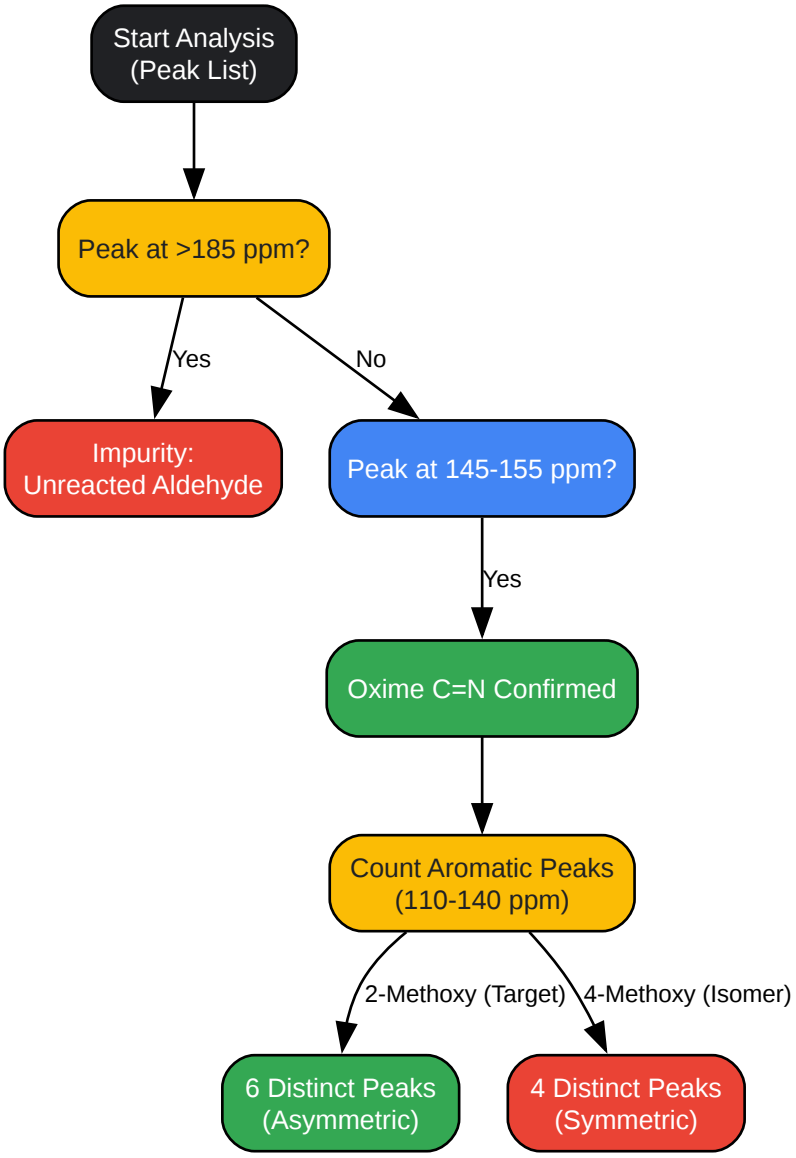
  ) and a minor peak at ~142 ppm (

  ).[1][2]

## Assignment Logic Flow (Graphviz)

The following decision tree assists in assigning the specific peaks in a complex spectrum.

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Figure 2: Logical workflow for spectral assignment and impurity detection.

# Experimental Protocol for Validated Acquisition

To ensure data integrity suitable for publication or regulatory submission, follow this protocol. Standard "quick" carbon scans often miss quaternary carbons (C2 and C=N) due to long relaxation times.[1][2]

## Sample Preparation[1][2]

- Solvent: Deuterated Chloroform (

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) is standard.[1][2] Use DMSO-

only if solubility is an issue, but note that DMSO will shift the

peak downfield by ~2-3 ppm due to hydrogen bonding.[1][2]

- Concentration: 30–50 mg of sample in 0.6 mL solvent. High concentration is required for

  C detection in reasonable timeframes.[1][2]

- Filtration: Filter through a cotton plug to remove inorganic salts (

  ) from the synthesis, which can cause shimming issues.[1][2]

## Instrument Parameters (500 MHz equivalent)

- Pulse Sequence:zgpg30 (Power-gated decoupling).[1][2]
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds.
  - Reasoning: The quaternary carbon at C2 (bearing OMe) and the oxime carbon have no attached protons to facilitate relaxation via NOE.[1] Short D1 values will suppress these peaks, leading to poor integration or disappearance.[1][2]
- Scans (NS): Minimum 1024 scans for adequate S/N ratio.
- Spectral Width: -10 to 220 ppm.[1][2]

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